

# Application Notes and Protocols for KHG26693 in High-Throughput Screening Assays

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## Compound of Interest

Compound Name: KHG26693

Cat. No.: B13438907

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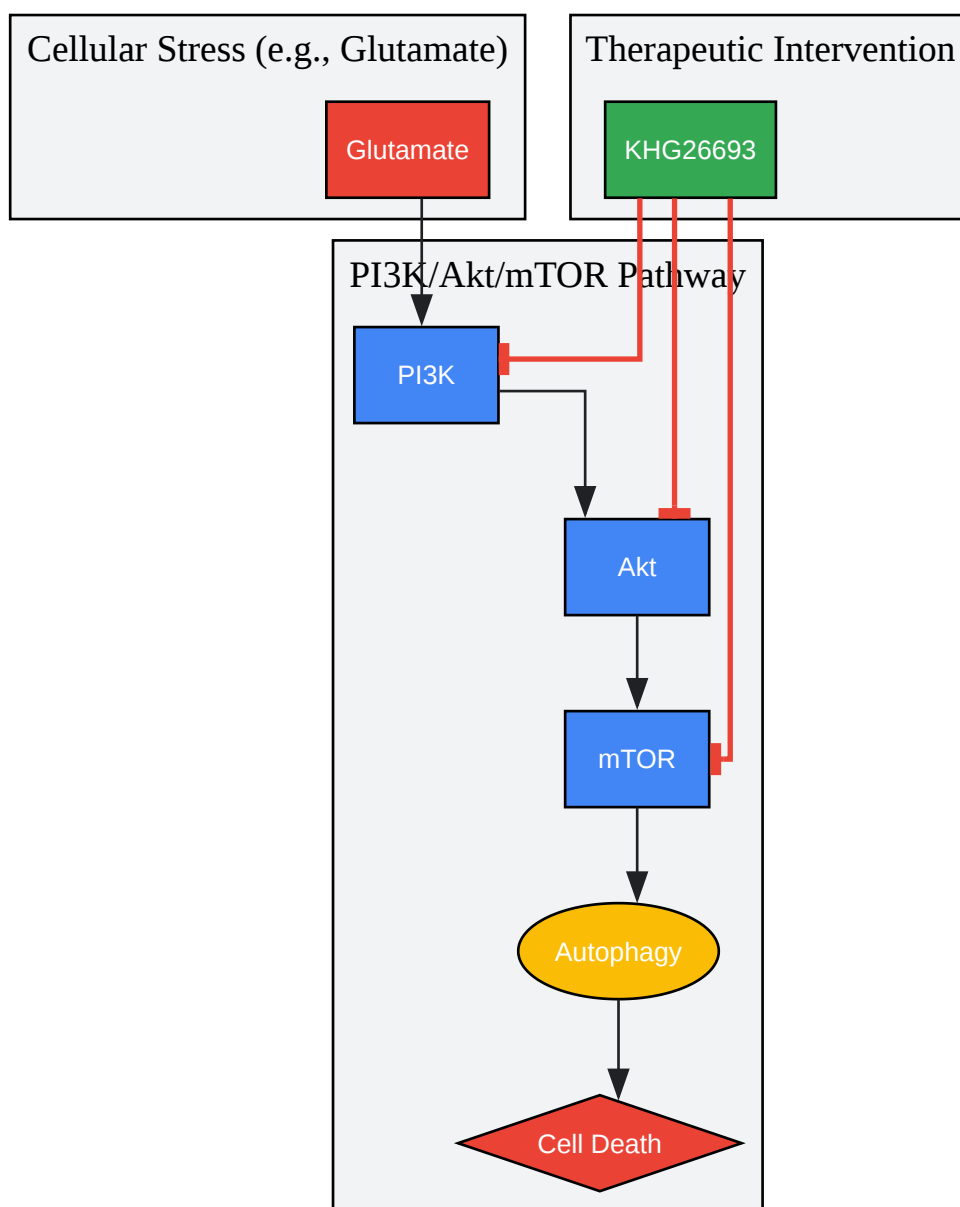
## Introduction

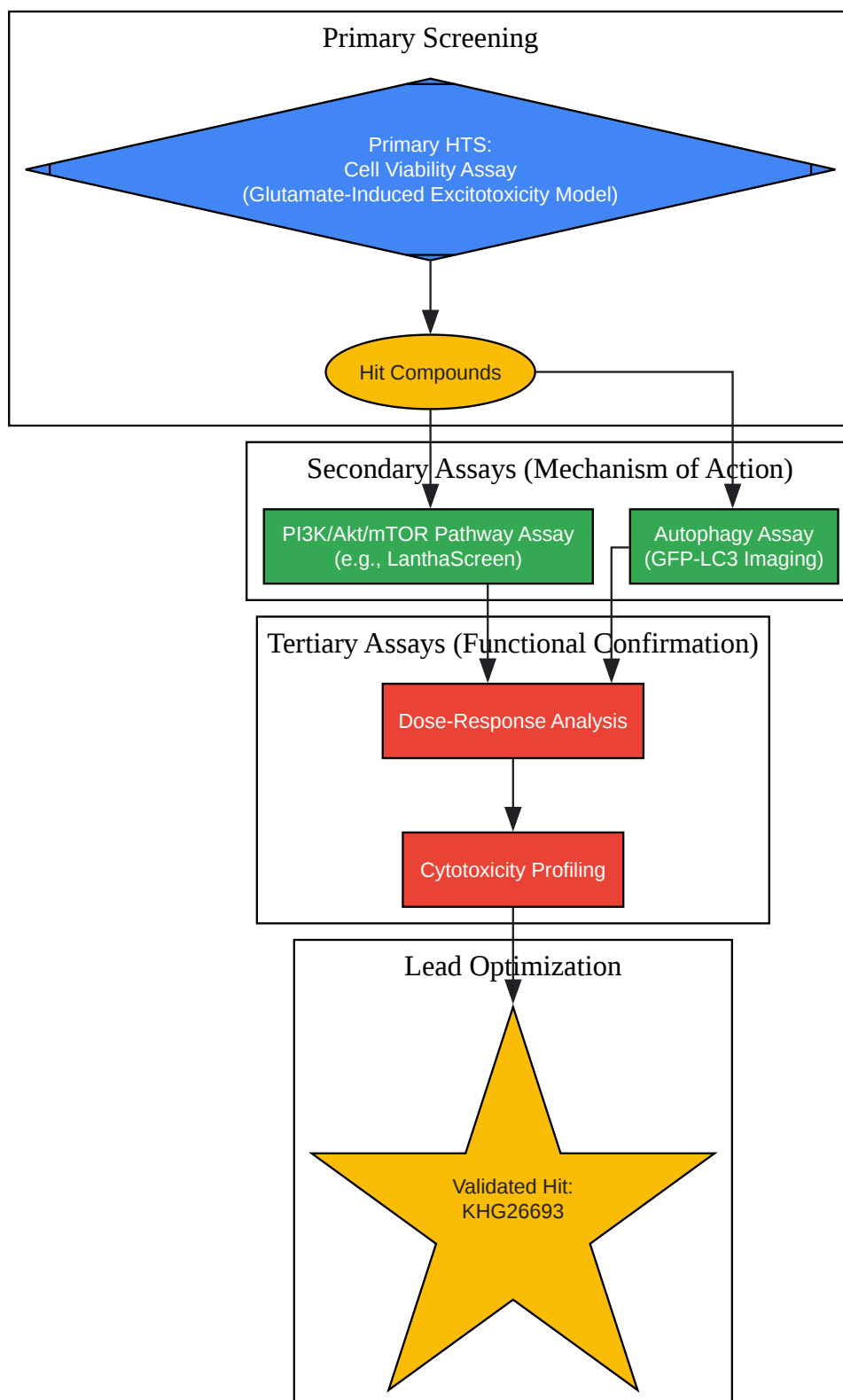
**KHG26693** has been identified as a potent small molecule with significant neuroprotective properties. Its mechanism of action involves the modulation of the PI3K/Akt/mTOR signaling pathway, a critical regulator of cell growth, proliferation, and survival. Specifically, **KHG26693** has been shown to inhibit this pathway, leading to a reduction in glutamate-induced autophagic cell death in neuronal cells. These characteristics make **KHG26693** a promising candidate for the development of therapeutics for neurodegenerative diseases.

High-throughput screening (HTS) assays are essential tools in drug discovery for identifying and characterizing novel bioactive compounds. This document provides detailed application notes and protocols for the use of **KHG26693** in relevant HTS assays to assess its activity and efficacy. The described assays are designed to be robust, scalable, and suitable for automated screening platforms.

## Signaling Pathway of KHG26693

**KHG26693** exerts its neuroprotective effects by inhibiting the PI3K/Akt/mTOR signaling cascade. Under conditions of cellular stress, such as glutamate-induced excitotoxicity, this pathway can be dysregulated, leading to excessive autophagy and ultimately cell death. **KHG26693** intervenes by inhibiting key kinases in this pathway, thereby restoring cellular homeostasis and promoting neuronal survival.





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